

# Literature review of synthetic routes to enantiopure 2-octanol

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## Compound of Interest

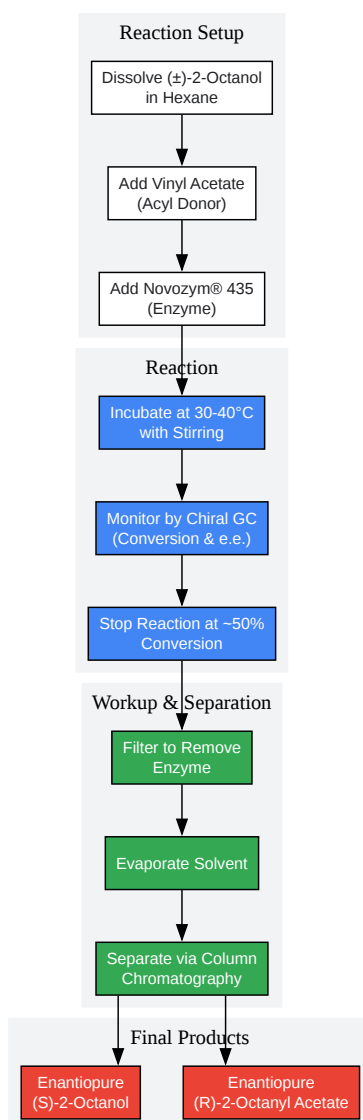
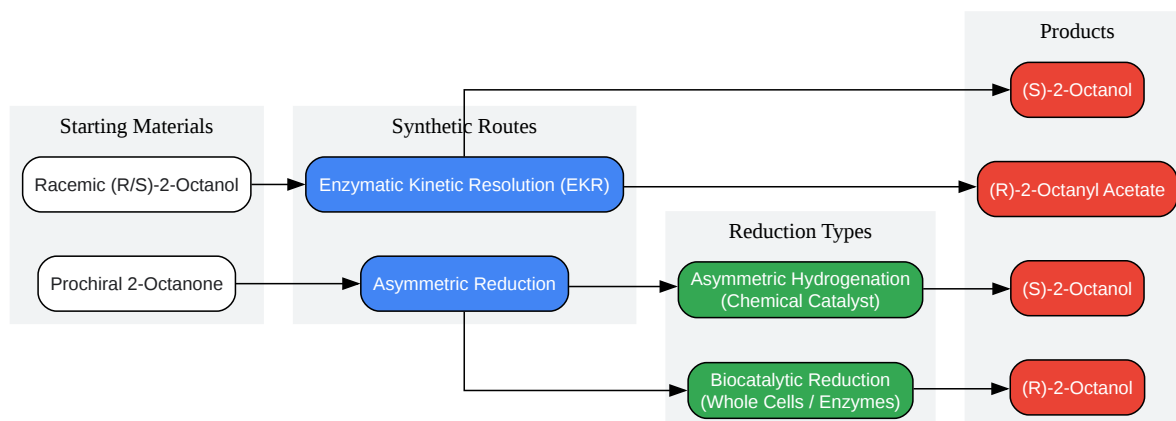
Compound Name: (S)-(+)-2-Octanol

Cat. No.: B1225365

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## Principal Synthetic Strategies

The synthesis of enantiopure 2-octanol is primarily achieved by either resolving a racemic mixture or by asymmetrically converting a prochiral precursor. The three dominant methodologies—enzymatic kinetic resolution, biocatalytic reduction, and asymmetric hydrogenation—offer distinct advantages regarding selectivity, yield, cost, and environmental impact.



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